

# In-Depth Technical Guide: rac-Benzilonium Bromide-d5 Safety Profile

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *rac-Benzilonium Bromide-d5*

Cat. No.: B15354370

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This technical guide provides a comprehensive overview of the safety data for **rac-Benzilonium Bromide-d5**, intended for researchers, scientists, and professionals in drug development. The information is compiled from available safety data sheets of closely related compounds and product specifications for the deuterated substance.

## Chemical and Physical Properties

**rac-Benzilonium Bromide-d5** is a labeled form of Benzilonium Bromide, an anticholinergic drug.<sup>[1]</sup> The deuterated form is often used as an analytical standard in research and development.<sup>[2]</sup>

Property	Value	Source
Molecular Formula	C22H23D5BrNO3	<sup>[1]</sup>
Molecular Weight	439.4 g/mol	<sup>[1]</sup>
Appearance	Light Brown Solid	<sup>[1]</sup>
Melting Point	>175°C (decomposes)	<sup>[1]</sup>
Solubility	Soluble in DMSO, Methanol, and Water	<sup>[1]</sup>
Storage Temperature	-20°C	<sup>[1]</sup> <sup>[3]</sup>
Shipping Temperature	Blue Ice	<sup>[1]</sup>

## Hazard Identification and Classification

Based on data from related benzalkonium compounds, **rac-Benzilonium Bromide-d5** is considered a hazardous substance.<sup>[4][5]</sup> The primary hazards are associated with its corrosive and toxic properties.

GHS Hazard Statements:

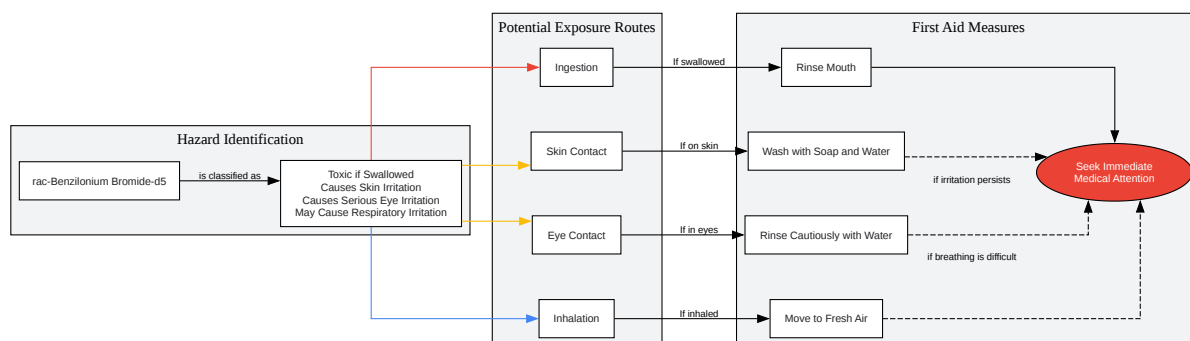
- H301: Toxic if swallowed.<sup>[5][6]</sup>
- H315: Causes skin irritation.<sup>[5][6]</sup>
- H319: Causes serious eye irritation.<sup>[5][6]</sup>
- H335: May cause respiratory irritation.<sup>[5][6]</sup>

Signal Word: Danger<sup>[5][6]</sup>

Pictogram:

- Skull and Crossbones (GHS06)<sup>[5]</sup>

The following diagram illustrates the general hazard identification and response workflow.



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### Hazard Identification and First Aid Workflow

## Toxicological Information

Toxicological data for benzalkonium halides indicate moderate acute oral toxicity and low to moderate acute dermal toxicity.[7] Ingestion of sufficient quantities can lead to severe health effects.[4]

Exposure Route	Species	Value	Source
Oral LD50	Rat	240–795 mg/kg bw	[7]
Oral LD50	Mouse	150–340 mg/kg bw	[7]
Dermal LD50	Rat	930–2848 mg/kg bw	[7]
Dermal LD50	Rabbit	2730–3413 mg/kg bw	[7]

### Health Effects:

- Ingestion: Harmful or fatal if swallowed.[4] Can cause severe chemical burns to the mouth, throat, and gastrointestinal tract.[4]
- Skin Contact: Causes skin irritation and may be harmful if absorbed through the skin.[4][5] Can produce chemical burns upon direct contact.[4]
- Eye Contact: Causes serious eye damage, potentially leading to irreversible injury and blindness.[4]
- Inhalation: May cause respiratory irritation.[5]

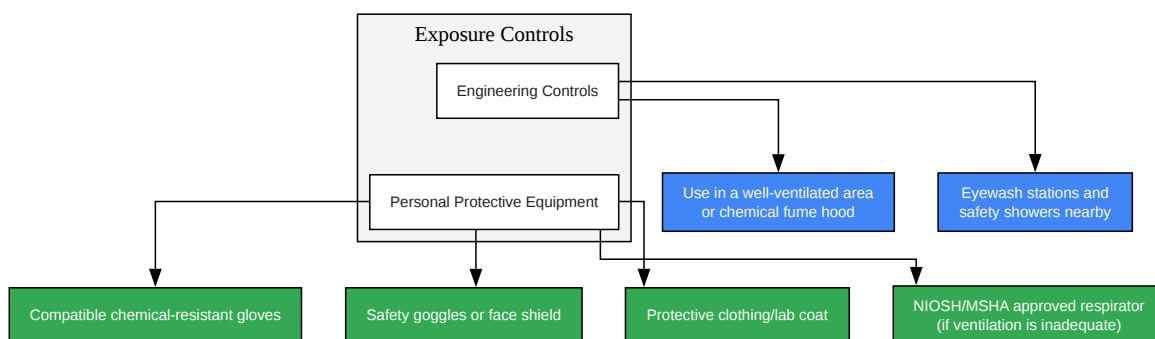
Studies on benzalkonium chloride (BAC) have shown genotoxic effects in mammalian and plant cells at environmentally relevant concentrations.[8] However, a broader evaluation of benzalkonium halides concluded they are not considered to have genotoxic or carcinogenic potential.[7]

## Handling and Storage

Proper handling and storage procedures are crucial to minimize risk.

Aspect	Recommendation	Source
Handling	Avoid contact with skin, eyes, and clothing. Avoid ingestion and inhalation. Use in a well-ventilated area or under a chemical fume hood. Wash hands thoroughly after handling.	[5][6][9]
Storage	Store at -20°C in a tightly closed container. Keep in a dry, cool, and well-ventilated place. Protect from light and moisture.	[1][3][9]
Incompatible Materials	Strong oxidizing agents.	[9]

The following diagram outlines the recommended personal protective equipment (PPE) and engineering controls.



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### Recommended Exposure Controls

## Accidental Release Measures

In the event of a spill, immediate and appropriate action is necessary to prevent exposure and environmental contamination.

Spill Size	Procedure	Source
Minor Spill	Remove ignition sources. Clean up immediately, avoiding contact with skin and eyes. Use dry clean-up procedures to avoid generating dust. Place in a suitable, labeled container for disposal.	[4]
Major Spill	Evacuate the area and move upwind. Alert emergency responders. Do not touch the spilled material.	[4]

## Experimental Protocols

Detailed experimental protocols for the synthesis or use of **rac-Benzilonium Bromide-d5** are not publicly available in the searched safety data sheets. Researchers should refer to specific analytical methods or literature where this standard is employed. The general solubility information can be used to prepare stock solutions. For example, to prepare a solution, one could add solvents like DMSO, Methanol, or Water.[1] If precipitation occurs, heating and/or sonication may aid in dissolution.[3]

## Signaling Pathways

The primary mechanism of action for Benzilonium Bromide is as an anticholinergic agent, meaning it blocks the action of the neurotransmitter acetylcholine at muscarinic receptors. This action is responsible for its therapeutic effects. The deuterated form is expected to have the same pharmacological target. No specific safety-related signaling pathways were detailed in the provided search results. The toxicity is primarily due to its corrosive nature and systemic effects following significant exposure.

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Address: 3281 E Guasti Rd

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